

A Technical Guide to Hydrazine Monohydrobromide: Commercial Sources, Purity, and Experimental Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydrazine monohydrobromide

Cat. No.: B077438

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This technical guide provides an in-depth overview of **Hydrazine monohydrobromide** (CAS RN: 13775-80-9), a chemical compound relevant to researchers, scientists, and professionals in drug development. The document details its commercial availability, purity grades, and key experimental protocols, including synthesis and analytical methods.

Commercial Availability and Purity Grades

Hydrazine monohydrobromide is available from several commercial suppliers in various purity grades and formulations. It is primarily intended for professional manufacturing, research laboratories, and industrial or commercial usage.^{[1][2]} It is classified as a dangerous good for transport and may incur additional shipping charges.^[3]

The following table summarizes the commercial sources and typical purity grades available for **Hydrazine monohydrobromide**.

Supplier	Product Description	Purity Grade	CAS Number	Reference
TCI America	Hydrazine Monohydrobromide	>98.0%(T)	13775-80-9	[1] [4]
TCI America	Hydrazine Monohydrobromide (ca. 50% in Water)	ca. 50% in Water	13775-80-9	[2] [5]
Sigma-Aldrich	Hydrazine monohydrobromide	≥98%	13775-80-9	[6] [7]
CP Lab Safety	Hydrazine Monohydrobromide	min 98% (T)	13775-80-9	[8]
Santa Cruz Biotechnology	Hydrazine monohydrobromide	N/A	13775-80-9	[3]
Career Henan Chemical Co.	HYDRAZINE MONOHYDROBROMIDE	99%	13775-80-9	[9]
Chemos GmbH & Co. KG	HYDRAZINE MONOHYDROBROMIDE	N/A	13775-80-9	

Physicochemical Properties

Hydrazine monohydrobromide, also known as hydrazinium monobromide, is the hydrobromide salt of hydrazine.[\[9\]](#)

Property	Value	Reference
Molecular Formula	H ₄ N ₂ ·HBr	[3][8]
Molecular Weight	112.96 g/mol	[8]
Appearance	White to Almost white powder to crystal	
Melting Point	86.0 to 90.0 °C	
Solubility	Soluble in water	
Synonyms	Hydrazinium Monobromide, Hydrazine hydrobromide	[4][8][9]

Safety and Handling Considerations: **Hydrazine monohydrobromide** is a hazardous substance. It is fatal in contact with skin and toxic if swallowed or inhaled. It causes severe skin burns and eye damage and is suspected of damaging fertility, causing genetic defects, and causing cancer. It is sensitive to light and air and is hygroscopic. Appropriate personal protective equipment (PPE) should be worn, and it should be handled in a well-ventilated area.

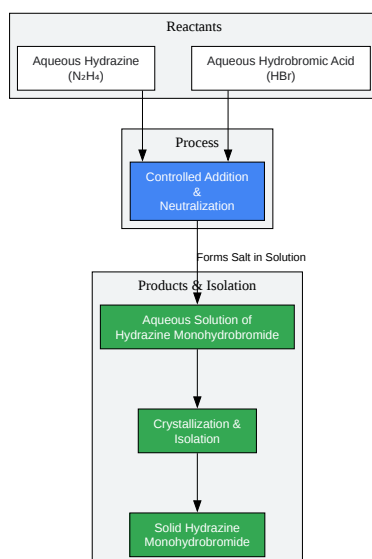
Experimental Protocols

This section details methodologies for the synthesis, purification, and analysis of hydrazine and its salts.

A common method for the preparation of **Hydrazine monohydrobromide** involves the acid-base reaction between hydrazine and hydrobromic acid.[9]

Methodology: The synthesis can be performed by the controlled addition of aqueous hydrobromic acid to an aqueous solution of hydrazine.[9] The resulting salt can then be isolated by crystallization.

The logical workflow for this synthesis is depicted below.



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Synthesis of **Hydrazine Monohydrobromide**.

While specific protocols for purifying **Hydrazine monohydrobromide** are not readily available, general principles for purifying its precursor, hydrazine hydrate, can be applied. Impurities often consist of total organic carbon (TOC) constituents from the synthesis process.^[10]

Methodology via Distillation: One patented process involves reducing TOC in aqueous hydrazine hydrate solutions through a two-step distillation process.^[10]

- First Step: An aqueous solution of a salt (e.g., chloride, sulfate) is added to the impure hydrazine hydrate solution. The mixture is distilled, causing the majority of TOC constituents to be distilled out along with the water.^[10]
- Second Step: The remaining mixture of salt and concentrated hydrazine hydrate from the column bottom is then subjected to a second distillation to separate the purified hydrazine hydrate from the salt.^[10]

Methodology via Solid Adsorbent: Another purification method involves treating the impure aqueous hydrazine hydrate solution with a solid adsorbent material.^[11] This material consists of microporous particles, such as purely carbon compounds or certain polymers, which can remove by-products like ketones, alcohols, amines, hydrazones, and azines.^[11]

Accurate analysis of hydrazine is critical. Spectrophotometric methods, gas chromatography (GC), and high-performance liquid chromatography (HPLC) are commonly used.^[12] Due to the reactivity of hydrazine, analysis often involves a derivatization step to form a stable compound for quantification.^[13]

OSHA-Validated HPLC Protocol (Adapted for Hydrazine): This method involves derivatization with benzaldehyde to form benzalazine, which is then quantified by HPLC with a UV detector.^[14]

1. Sample Preparation and Extraction:

- Samples containing hydrazine are collected.
- The hydrazine is extracted from the sample matrix using an appropriate aqueous solution (e.g., buffered EDTA disodium solution or dilute sulfuric acid).^[13]^[14]

2. Derivatization:

- An aliquot of the sample extract is transferred to a vial.^[13]
- A solution of benzaldehyde in methanol is added to the vial.^[13] The hydrazine reacts with benzaldehyde to form the stable derivative, benzalazine.
- The reaction is typically allowed to proceed for a set time (e.g., 5 minutes) before being heated (e.g., 30 minutes at 80°C) to ensure completion.^[13]

3. HPLC Analysis:

- Mobile Phase: A suitable mixture, such as acetonitrile and water.
- Column: A C18 reverse-phase column is typically used.
- Detector: UV detector, with the wavelength set for optimal detection of benzalazine.
- Quantification: The concentration of hydrazine in the original sample is determined by comparing the peak area of the benzalazine derivative to a calibration curve prepared from standards of known concentration.^[14]

The workflow for this analytical protocol is visualized below.



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- To cite this document: BenchChem. [A Technical Guide to Hydrazine Monohydrobromide: Commercial Sources, Purity, and Experimental Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077438#commercial-sources-and-purity-grades-of-hydrazine-monohydrobromide]

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